

# An In-Depth Technical Guide to 2-(Chlorodifluoromethyl)-1H-benzimidazole

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## Compound of Interest

|                |   |
|----------------|---|
| Compound Name: | 2-(Chlorodifluoromethyl)-1H-benzimidazole |
| CAS No.:       | 14468-38-3                                |
| Cat. No.:      | B176186                                   |

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## Abstract

This technical guide provides a comprehensive overview of **2-(Chlorodifluoromethyl)-1H-benzimidazole** (CAS Number: 14468-38-3), a fluorinated heterocyclic compound of significant interest in medicinal chemistry and drug development. This document delves into its chemical identity, synthesis, proposed mechanism of action, and potential therapeutic applications, with a focus on its role as a potential antimicrobial and cytotoxic agent. Detailed experimental protocols, data interpretation, and safety considerations are presented to equip researchers with the necessary knowledge for its effective handling and investigation. The guide is structured to provide not just procedural steps, but also the scientific rationale behind them, ensuring a deep and actionable understanding of this promising molecule.

## Introduction and Chemical Identity

**2-(Chlorodifluoromethyl)-1H-benzimidazole** belongs to the benzimidazole class of heterocyclic compounds, which are renowned for their diverse pharmacological activities.<sup>[1]</sup> The incorporation of a chlorodifluoromethyl group at the 2-position of the benzimidazole

scaffold is a key structural feature. The presence of fluorine atoms can significantly enhance the metabolic stability, lipophilicity, and binding affinity of the molecule to its biological targets.

[2]

Table 1: Chemical Identity and Properties

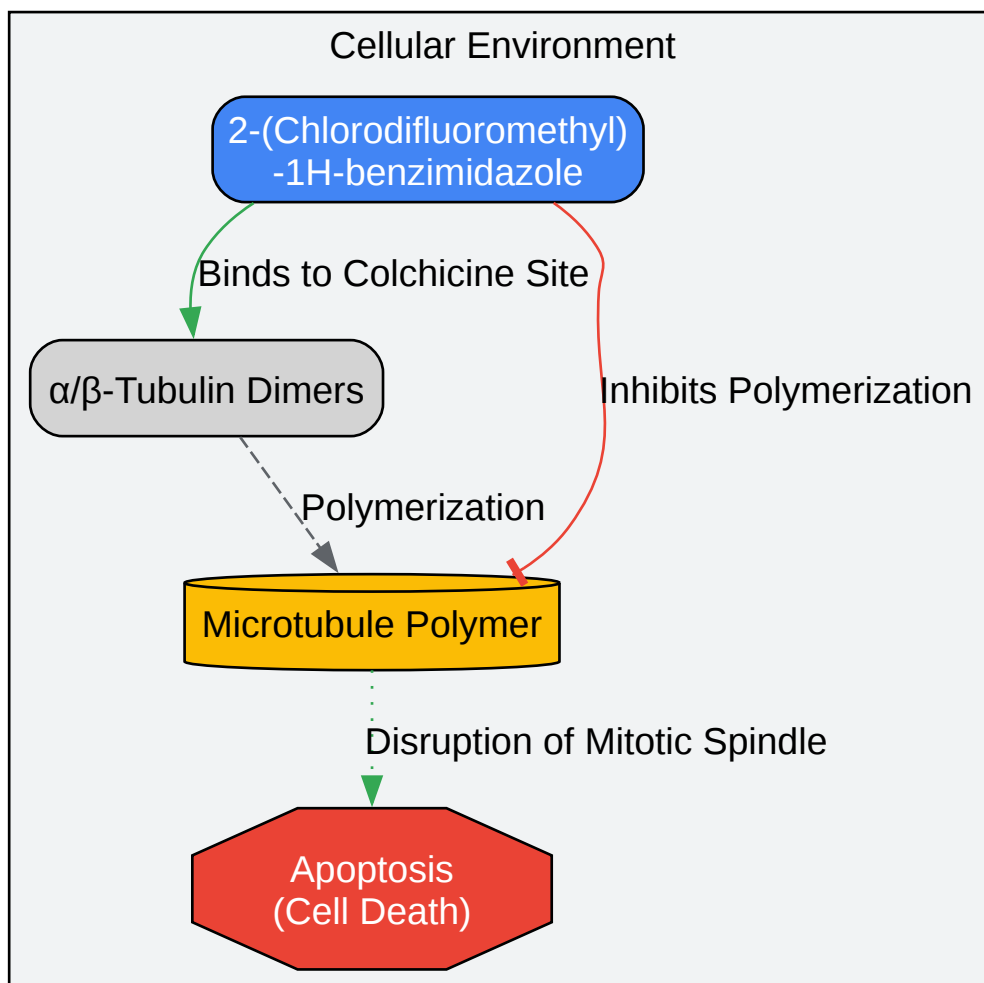
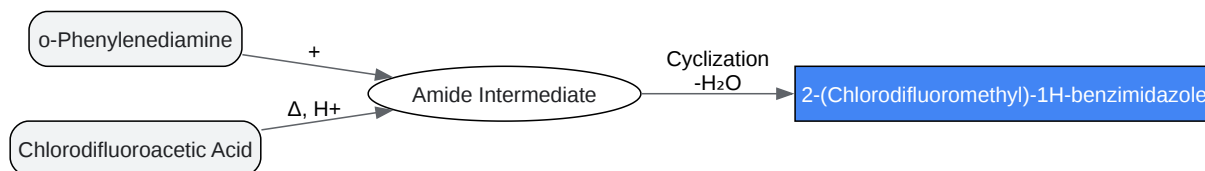
| Property          | Value   | Source |
|-------------------|---|--------|
| CAS Number        | 14468-38-3  | [3]    |
| Molecular Formula | C <sub>8</sub> H <sub>5</sub> ClF <sub>2</sub> N <sub>2</sub> | [3]    |
| Molecular Weight  | 202.59 g/mol  | [3]    |
| Canonical SMILES  | <chem>C1=CC=C2C(=C1)NC(=N2)C(F)(F)Cl</chem>                   | [3]    |
| InChIKey          | MZHAPNWLKUEQQW-UHFFFAOYSA-N                                   | [3]    |
| Predicted pKa     | 10.15 ± 0.10  | [3]    |

## Synthesis of 2-(Chlorodifluoromethyl)-1H-benzimidazole

The synthesis of 2-(Chlorodifluoromethyl)-1H-benzimidazole is typically achieved through the condensation reaction of o-phenylenediamine with a suitable chlorodifluoroacetylating agent. This method, a variation of the well-established Phillips benzimidazole synthesis, provides a reliable route to the desired product.[4]

### Proposed Synthesis Pathway

The most plausible synthetic route involves the reaction of o-phenylenediamine with chlorodifluoroacetic acid or its ester derivative, such as ethyl chlorodifluoroacetate, under acidic conditions. The acid catalyzes the cyclization and subsequent dehydration to form the benzimidazole ring.



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## Sources

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